

Application Notes and Protocols for Investigating HBV Assembly with BA38017

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Compound of Interest

Compound Name: BA38017

Cat. No.: B12411525

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Introduction

Hepatitis B Virus (HBV) infection remains a significant global health challenge, with millions of individuals at risk of developing chronic liver disease and hepatocellular carcinoma. The assembly of the viral capsid, a critical step in the HBV life cycle, presents a promising target for novel antiviral therapies. **BA38017** is a potent, small-molecule modulator of HBV capsid assembly, offering a valuable tool for investigating the intricacies of this process and for the development of new therapeutic agents.

BA38017 is a 4-oxooctahydroquinoline-1(2H)-carboxamide that functions as a Class II Capsid Assembly Modulator (CAM).[1] Unlike Class I CAMs that induce the formation of aberrant, non-capsid polymers, **BA38017** accelerates the assembly of HBV core protein (Cp) dimers into capsids that are morphologically normal but are predominantly empty of the viral pregenomic RNA (pgRNA). This disruption of pgRNA encapsidation effectively halts viral replication.

These application notes provide detailed protocols for utilizing **BA38017** to study HBV assembly, including methods for assessing its antiviral activity, its impact on capsid formation, and its effects on capsid morphology.

Data Presentation

The following table summarizes the reported in vitro activity of **BA38017** against HBV replication.

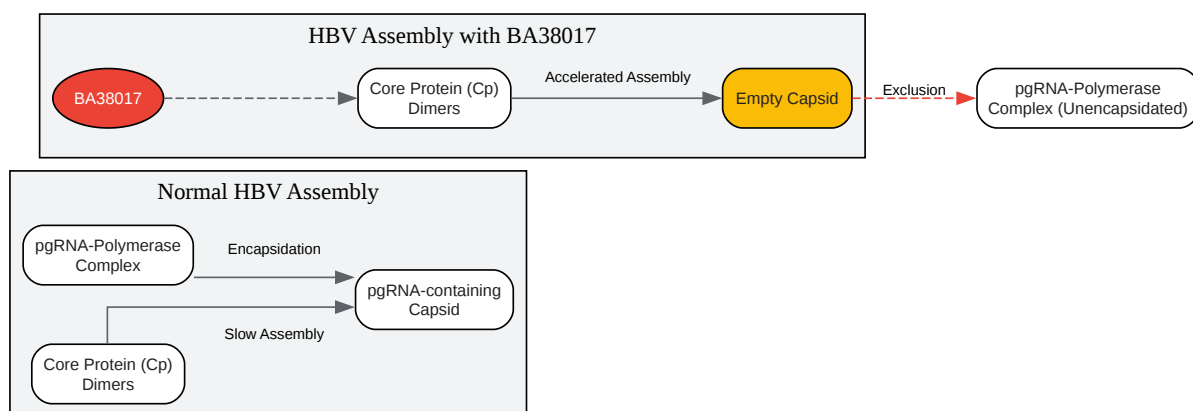
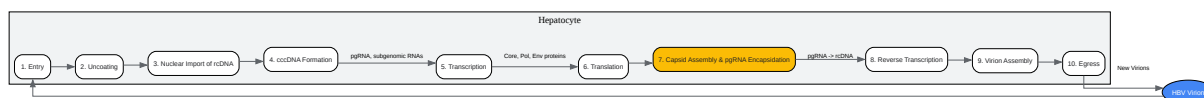
Compound	EC50	Cell Line	Assay Method	Reference
BA38017	0.20 μ M	HepG2.2.15	Inhibition of HBV replication	[2]

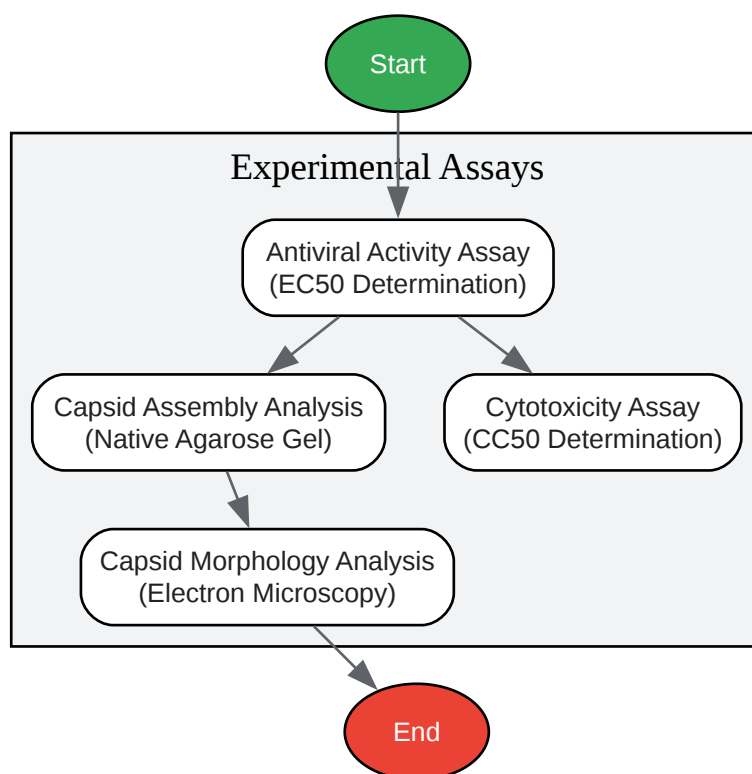
Note: Another source reported an EC50 value of 0.16 nM. However, the value of 0.20 μ M is cited from the primary publication by Hwang N, et al. (2022) and is considered the more robustly validated figure.

Signaling Pathways and Experimental Workflows

HBV Life Cycle and the Role of Capsid Assembly

The following diagram illustrates the key stages of the HBV life cycle, highlighting the critical step of capsid assembly.





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References

- 1. 4-Oxo-octahydroquinoline-1(2H)-carboxamides as hepatitis B virus (HBV) capsid core protein assembly modulators - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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